

# Ravuconazole-d4 CAS number and commercial suppliers

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## Compound of Interest

Compound Name: Ravuconazole-d4

Cat. No.: B066598

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## Ravuconazole-d4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Ravuconazole-d4**, including its chemical properties, commercial availability, mechanism of action, and relevant experimental protocols.

**Ravuconazole-d4** is the deuterated form of Ravuconazole, a potent, orally available triazole antifungal agent.<sup>[1]</sup> Deuterated compounds are frequently used as internal standards in analytical chemistry, particularly in mass spectrometry-based assays, for their ability to be distinguished from their non-deuterated counterparts. Ravuconazole itself is known for its broad-spectrum activity against a variety of fungal pathogens.<sup>[2][3]</sup>

## Physicochemical Properties and Identification

The isotopic labeling of **Ravuconazole-d4** provides a distinct mass signature useful in quantitative analysis. While multiple CAS numbers are referenced in literature, the most consistent designation for the deuterated form appears to be 1329499-27-5.

Property	Value	Source
CAS Number	1329499-27-5	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Alternate CAS Number	182760-06-1 (for unlabeled Ravuconazole)	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Formula	C22H13D4F2N5OS	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	441.49 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Synonyms	4-[2-[(1R,2R)-2-(2,4-difluorophenyl)-2-hydroxy-1-methyl-3-(1H-1,2,4-triazol-1-yl)propyl]-4-thiazolyl]benzonitrile-d4	<a href="#">[4]</a> <a href="#">[5]</a>

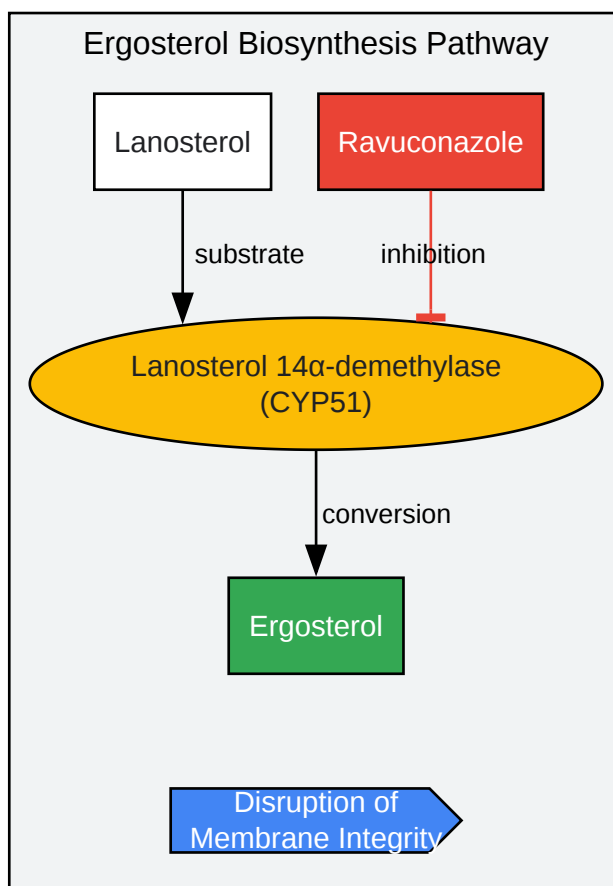
## Commercial Suppliers

**Ravuconazole-d4** is available from several commercial suppliers, primarily for research purposes.

Supplier	Website	Notes
Santa Cruz Biotechnology	scbt.com	Lists the unlabeled CAS number. <a href="#">[7]</a>
Pharmaffiliates	pharmaffiliates.com	Provides the deuterated CAS number. <a href="#">[4]</a>
CymitQuimica	cymitquimica.com	Lists the deuterated CAS number and notes it may be a controlled product in some countries. <a href="#">[5]</a>
MedChemExpress (MCE)	chemondis.com	Specifies that Ravuconazole-d4 is the deuterium-labeled Ravuconazole. <a href="#">[1]</a>
TLC Pharmaceutical Standards	tlcstandards.com	Provides the deuterated CAS number and lists related compounds. <a href="#">[8]</a>

## Mechanism of Action

Similar to other azole antifungals, Ravuconazole's primary mechanism of action is the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14 $\alpha$ -demethylase.[\[2\]](#)[\[10\]](#) This enzyme is critical in the biosynthesis of ergosterol, an essential component of the fungal cell membrane.[\[2\]](#)[\[10\]](#) The disruption of ergosterol synthesis leads to the accumulation of toxic sterol intermediates, compromising the integrity and function of the cell membrane, which ultimately results in fungal cell death.[\[2\]](#)[\[11\]](#)



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Figure 1: Mechanism of action of Ravuconazole.

## Experimental Protocols

Detailed methodologies are crucial for the accurate application and study of **Ravuconazole-d4**. Below are summaries of relevant experimental protocols found in the literature.

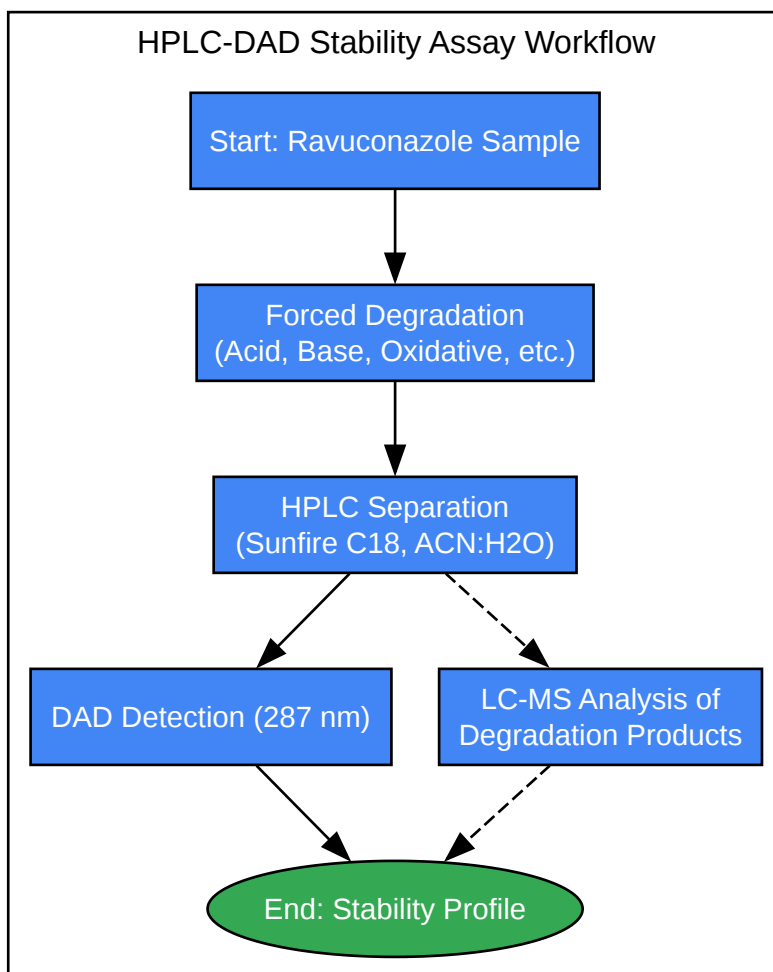
### Stability-Indicating HPLC-DAD Assay

A stability-indicating high-performance liquid chromatography-diode array detection (HPLC-DAD) method has been developed to assay Ravuconazole in the presence of its degradation products.<sup>[12][13]</sup>

- Column: Sunfire C18 (250 mm  $\times$  4.6 mm i.d., 5  $\mu$ m)<sup>[12][13]</sup>

- Mobile Phase: Acetonitrile and water (80:20, v/v)[12][13]
- Flow Rate: 1 mL/min[12][13]
- Injection Volume: 5  $\mu$ L[12][13]
- Detection: DAD at 287 nm[12][13]

Forced degradation studies were conducted under oxidative, acidic, alkaline, and neutral hydrolytic conditions.[12] Ravuconazole was found to be most susceptible to degradation under alkaline hydrolysis.[12] The chemical structures of the degradation products were proposed based on liquid chromatography-mass spectrometry (LC-MS) analysis.[12]



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Figure 2: Workflow for the stability-indicating HPLC-DAD assay of Ravuconazole.

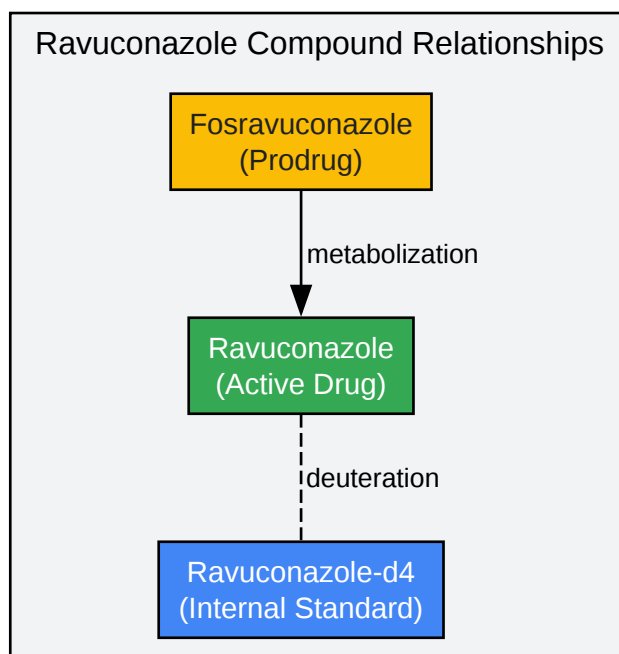
## In Vitro Antileishmanial Activity Assay

The in vitro activity of Ravuconazole against *Leishmania amazonensis* has been evaluated.[\[14\]](#)

- Cell Culture: Promastigote cultures were initiated at a cell density of  $1.0 \times 10^6$  cells/mL.[\[14\]](#)
- Treatment: After 24 hours of growth, Ravuconazole was added at various concentrations.[\[14\]](#)
- Cell Density Measurement: Cell densities were determined daily for 96 hours using a Neubauer chamber.[\[14\]](#)
- IC50 Calculation: The half-maximal inhibitory concentration (IC50) was calculated by fitting the data to a non-linear curve analysis.[\[14\]](#) The IC50 after 48 hours of treatment was determined to be 0.87  $\mu$ M.[\[14\]](#)
- Cytotoxicity Assay: Cell viability and cytotoxicity were evaluated using an MTS/PMS assay after 48 hours of treatment, yielding a half-maximal cytotoxic concentration (CC50) of 3.09  $\mu$ M.[\[14\]](#)

## Logical Relationships of Ravuconazole Compounds

Fosravuconazole is a prodrug of Ravuconazole, meaning it is metabolized in the body to form the active agent, Ravuconazole.[\[2\]](#) This prodrug formulation is often designed to improve bioavailability and solubility.[\[2\]](#) **Ravuconazole-d4** is the isotopically labeled version of Ravuconazole, used as an internal standard in bioanalytical studies.



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Figure 3: Relationship between Fosravuconazole, Ravuconazole, and **Ravuconazole-d4**.

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